

[Ir(cod)Cl]₂ molecular weight and formula

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Compound of Interest

Compound Name:	Chloro(1,5-cyclooctadiene)iridium(I) dimer
CAS No.:	12112-67-3
Cat. No.:	B080787

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An In-Depth Technical Guide to **Chloro(1,5-cyclooctadiene)iridium(I) Dimer**, [Ir(cod)Cl]₂

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on **Chloro(1,5-cyclooctadiene)iridium(I) dimer**, commonly abbreviated as [Ir(cod)Cl]₂. This organometallic compound is a cornerstone precursor in modern synthetic and catalytic chemistry, valued for its reliability and versatility in generating highly active iridium catalysts. We will delve into its fundamental properties, molecular architecture, synthesis, handling, and pivotal applications, providing field-proven insights and detailed protocols to ensure scientific integrity and reproducibility.

Core Compound Identity and Properties

[Ir(cod)Cl]₂ is an air-stable, orange-red crystalline solid that has become indispensable in organometallic chemistry and homogeneous catalysis.^[1] Its primary utility lies in its role as a stable and convenient starting material for a vast array of iridium(I) and iridium(III) complexes.^{[2][3]} The dimeric structure, featuring two bridging chloride ligands, can be easily cleaved by coordinating solvents or ligands, providing access to monomeric iridium species that are often the catalytically active agents.

While the solid is robust, solutions of the complex can degrade in the presence of air and should be handled under an inert atmosphere.^[1]

Quantitative Data Summary

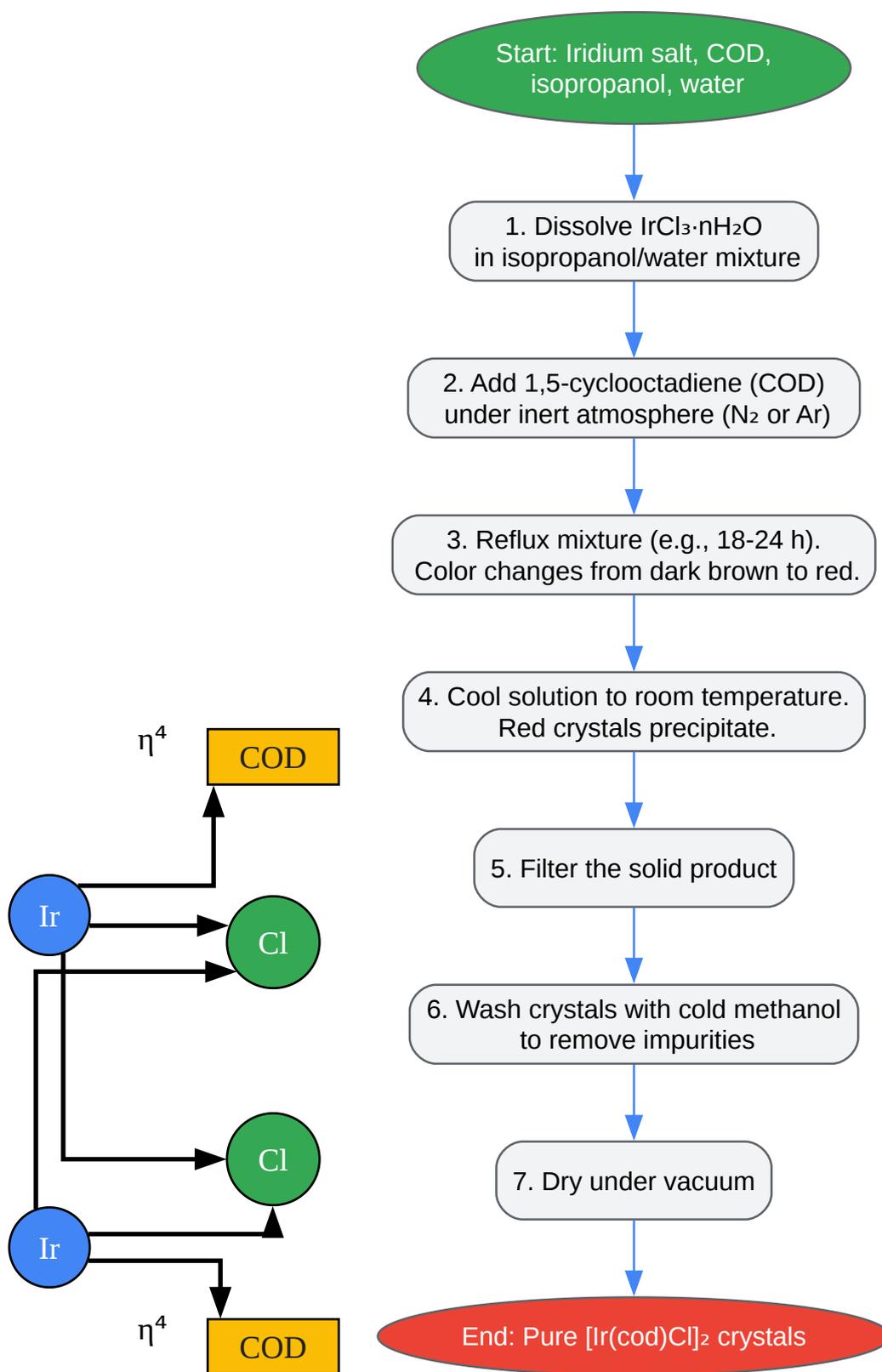
For ease of reference, the key chemical and physical properties of $[\text{Ir}(\text{cod})\text{Cl}]_2$ are summarized below.

Property	Value	Source(s)
Chemical Formula	$\text{C}_{16}\text{H}_{24}\text{Cl}_2\text{Ir}_2$	[1][2][4]
Molecular Weight	671.70 g/mol	[1][2][4][5]
CAS Number	12112-67-3	[2][4][5]
Appearance	Orange to red crystalline solid/powder	[1][2][6]
Density	2.65 g/cm ³ (red polymorph)	[1]
Melting Point	205 °C (decomposes)	[3][6]
Solubility	Soluble in many organic solvents (e.g., chloroform, dichloromethane); Insoluble in water.	[1][3][6]

Molecular Structure and Chemical Causality

The structure of $[\text{Ir}(\text{cod})\text{Cl}]_2$ is central to its reactivity. It consists of two iridium(I) centers, each adopting a square planar geometry, which is characteristic for a d^8 transition metal complex.[1] The two iridium atoms are bridged by two chloride ligands. Each iridium center is also coordinated to one molecule of 1,5-cyclooctadiene (COD), a bidentate olefin ligand.

The Ir_2Cl_2 core is not planar but is folded, with a reported dihedral angle of 86°.[1] This folding relieves steric strain between the bulky COD ligands. The relative stability of the dimer and the lability of the bridging chloride ligands are the key reasons for its widespread use as a catalyst precursor. The addition of a coordinating ligand (L), such as a phosphine, readily cleaves the dimer to form monomeric complexes of the type $\text{Ir}(\text{cod})(\text{L})\text{Cl}$.



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Caption: Workflow for the synthesis of $[\text{Ir}(\text{cod})\text{Cl}]_2$.

Step-by-Step Methodology

This protocol is designed to be self-validating, with a distinct color change indicating the progress of the reaction.

- **Reagent Preparation:** In a round-bottomed flask equipped with a reflux condenser and a magnetic stir bar, dissolve the iridium precursor (e.g., $\text{IrCl}_3 \cdot n\text{H}_2\text{O}$, $\text{IrCl}_4 \cdot n\text{H}_2\text{O}$, or H_2IrCl_6) in a 2:1 to 1:1 volumetric mixture of isopropanol and deionized water. [7]2. **Inert Atmosphere:** Purge the flask with an inert gas, such as argon or nitrogen. This is critical as the desired Ir(I) product can be sensitive to oxidation in solution.
- **Ligand Addition:** Add 1,5-cyclooctadiene (COD) to the stirring solution. A typical molar ratio of iridium to COD is approximately 1:8.6. [7]4. **Reflux:** Heat the reaction mixture to reflux (boiling temperature) and maintain it for 18-24 hours. [7]During this time, the solution will change color from dark brown or black to a clear, intense red, indicating the formation of the Ir(I) complex.
- **Crystallization:** After the reflux period, allow the flask to cool slowly to room temperature. Shiny, red-orange crystals of $[\text{Ir}(\text{cod})\text{Cl}]_2$ will precipitate from the solution. [7]6. **Isolation:** Collect the crystals by filtration. To maximize yield, the filtrate can be concentrated to about 30-50% of its original volume to precipitate more product. [7]7. **Purification:** Wash the collected crystals with a small amount of cold methanol to remove any unreacted starting materials or byproducts. [7]8. **Drying:** Dry the final product under vacuum. Yields for this method are typically around 90-95%. [7]

Handling, Storage, and Safety

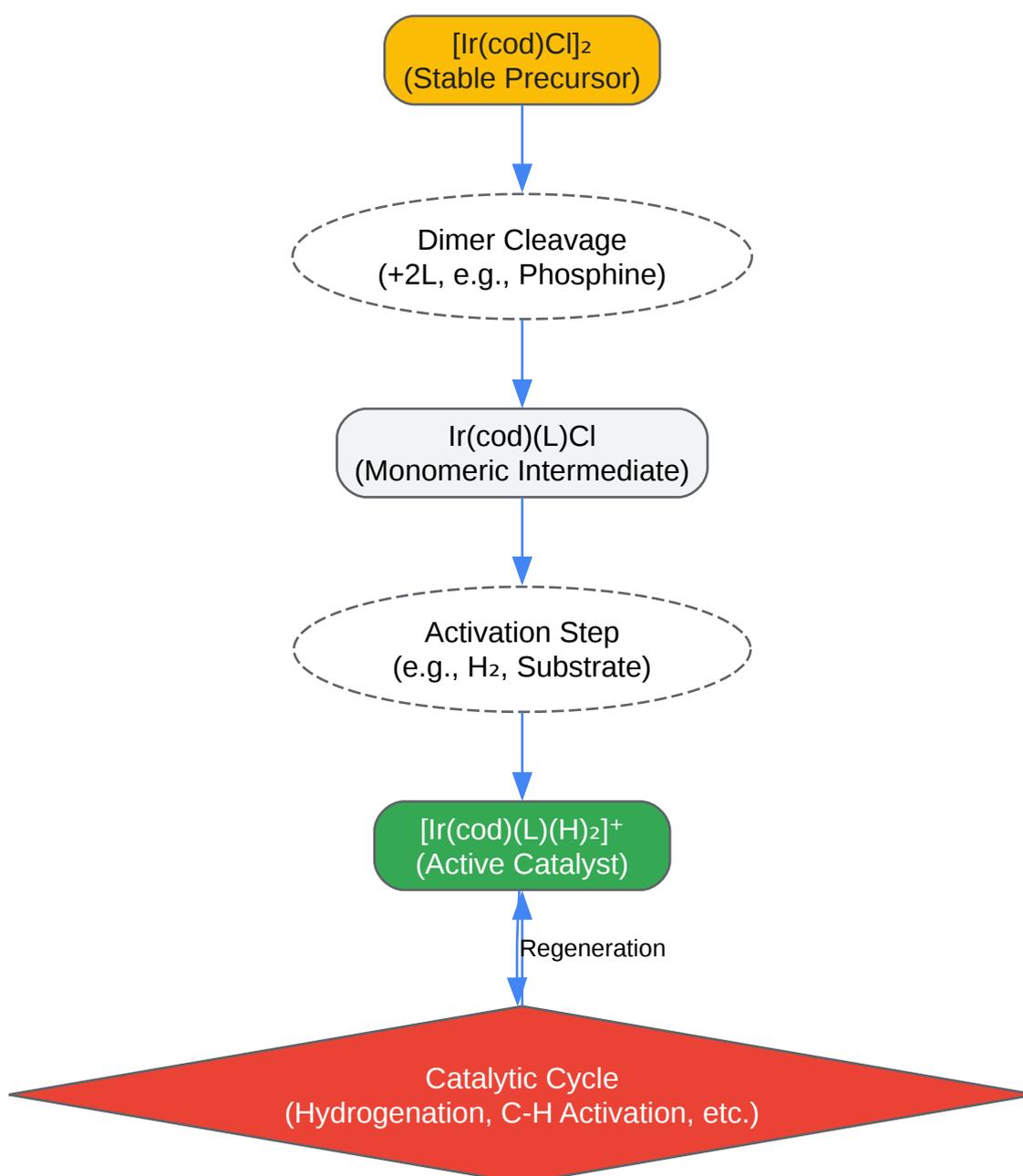
Proper handling and storage are paramount for maintaining the integrity of $[\text{Ir}(\text{cod})\text{Cl}]_2$ and ensuring laboratory safety.

- **Handling:** Always handle the compound in a well-ventilated area or a fume hood. [8]Avoid breathing dust. [8][9]Personal protective equipment (PPE), including gloves (neoprene or nitrile), safety goggles, and a lab coat, should be worn. [9]* **Storage:** Store the solid in a tightly sealed container under an inert atmosphere (nitrogen or argon). [4]It should be kept in a cool, dry, and dark place, with recommended temperatures between 2-8°C. [3]For long-term storage of solutions, temperatures of -20°C are advised. [2]* **Safety:** $[\text{Ir}(\text{cod})\text{Cl}]_2$ is known to cause skin and serious eye irritation and may cause respiratory irritation. [5][8]It is

incompatible with strong oxidizing agents. [9] Always consult the Safety Data Sheet (SDS) before use.

Key Applications in Catalysis

$[\text{Ir}(\text{cod})\text{Cl}]_2$ is rarely used as a catalyst itself but serves as a premier precursor for generating active catalytic species. [1][2] Its primary role is to provide a reliable source of Ir(I).



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Caption: General pathway from $[\text{Ir}(\text{cod})\text{Cl}]_2$ to an active catalyst.

Notable applications include:

- Hydrogenation: It is famously used to prepare Crabtree's catalyst, $[\text{Ir}(\text{cod})(\text{PCy}_3)(\text{py})]\text{PF}_6$, a highly effective catalyst for the hydrogenation of sterically hindered olefins. [2][3]* C-H Activation/Borylation: It is a precursor for catalysts used in the ortho-borylation of arenes, a powerful method for functionalizing aromatic rings. [3]* Asymmetric Catalysis: In combination with chiral ligands, it forms catalysts for various enantioselective transformations, including hydrogenations, allylic substitutions, and reductions of imines. [3]* Hydroamination: The complex itself can serve as a precatalyst for the intramolecular hydroamination of unactivated alkenes, forming nitrogen-containing heterocyclic compounds. [3][10]

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